

Understanding the enantiomers D-Isovaline vs L-Isovaline

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Compound of Interest

Compound Name: *D-Isovaline*

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An In-Depth Technical Guide to the Enantiomers of Isovaline

Authored for: Researchers, Scientists, and Drug Development Professionals December 26, 2025

Abstract

Isovaline (2-amino-2-methylbutanoic acid) is a non-proteinogenic, α,α -disubstituted amino acid of significant interest in astrobiology, pharmacology, and peptide chemistry. Unlike most amino acids found in terrestrial biology, isovaline possesses a quaternary α -carbon, which imparts a high resistance to racemization. It is famously found in carbonaceous chondrite meteorites, often with a significant enantiomeric excess of the L-form, providing clues to the prebiotic origins of homochirality on Earth.^{[1][2][3]} Furthermore, isovaline enantiomers exhibit notable pharmacological activities, including peripherally restricted analgesia and anticonvulsant properties, making them promising candidates for drug development.^{[3][4][5]} This guide provides a comprehensive technical overview of the D- and L-enantiomers of isovaline, detailing their physicochemical properties, biological activities, analytical protocols, and mechanisms of action.

Physicochemical Properties

Isovaline's two enantiomers, D-(-)-Isovaline (R-configuration) and L-(+)-Isovaline (S-configuration), share identical physical properties except for their interaction with plane-

polarized light.[6] Its structure, featuring a methyl and an ethyl group on the α -carbon, prevents racemization under conditions that would typically affect α -hydrogen amino acids.[2]

Property	D-(-)-Isovaline	L-(+)-Isovaline	Reference(s)
Synonyms	(R)-2-Amino-2-methylbutanoic acid	(S)-2-Amino-2-methylbutanoic acid	[3]
CAS Number	3059-97-0	595-40-4	[3]
Molecular Formula	C ₅ H ₁₁ NO ₂	C ₅ H ₁₁ NO ₂	[7][8][9]
Molecular Weight	117.15 g/mol	117.15 g/mol	[7][8][9][10]
Appearance	White crystalline powder or needles	White crystalline powder	[7][9][11]
Melting Point	276-278 °C	~289 °C (estimate)	[7][9]
Specific Rotation [α]	-9.4° (c=5 in H ₂ O at 25°C)	+11.13° (c=5 in H ₂ O at 25°C)	[7][9]
pKa (Predicted)	2.38 ± 0.10	2.38 ± 0.10	[7][9][11]
Solubility	Freely soluble in water	Soluble in water (100 mg/mL)	[7][12]

Biological and Pharmacological Activity

Both enantiomers of isovaline have demonstrated significant biological activity, particularly in the nervous system. A key feature is their inability to cross the blood-brain barrier, which restricts their action to the peripheral nervous system and avoids central side effects like sedation.[3][4]

Analgesic Activity

Racemic isovaline and its individual enantiomers produce analgesia in various mouse models of pain.[4][13] This effect is particularly relevant for persistent pain states.

- Mechanism of Action: The analgesic effect is primarily mediated by the activation of peripheral γ -aminobutyric acid type B (GABA-B) receptors.[3][4] Activation of these G-protein

coupled receptors leads to the opening of inwardly rectifying K⁺ channels, hyperpolarizing the neuron and inhibiting nociceptive signaling.[1][14] The antiallodynic effects of isovaline can be blocked by GABA-B antagonists and potentiated by GABA-B modulators.[4]

However, some studies using recombinant or cultured neuron preparations have not observed direct activation of GABA-B receptor-coupled potassium currents by R-isovaline, suggesting the mechanism may be complex or involve receptor subtypes with different signaling properties.[1][15]

- **Efficacy:** In the formalin paw test in mice, intravenous administration of racemic (RS)-isovaline dose-dependently reduces phase II (inflammatory) pain responses.[13]

Compound	Assay	Efficacy (ED ₅₀)	Animal Model	Reference(s)
RS-Isovaline	Formalin Paw Test (Phase II)	66 mg/kg (IV)	Female CD-1 Mice	[13]

Anticonvulsant Activity

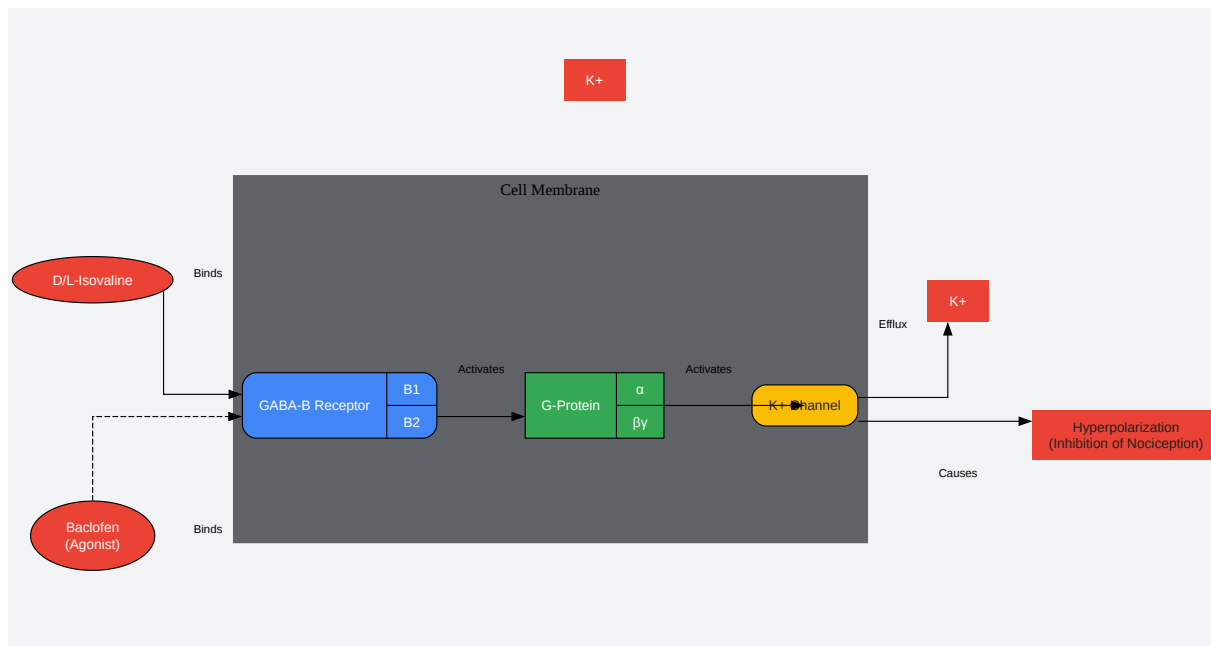
Racemic isovaline exhibits anticonvulsant properties in in vitro models of seizure.[5]

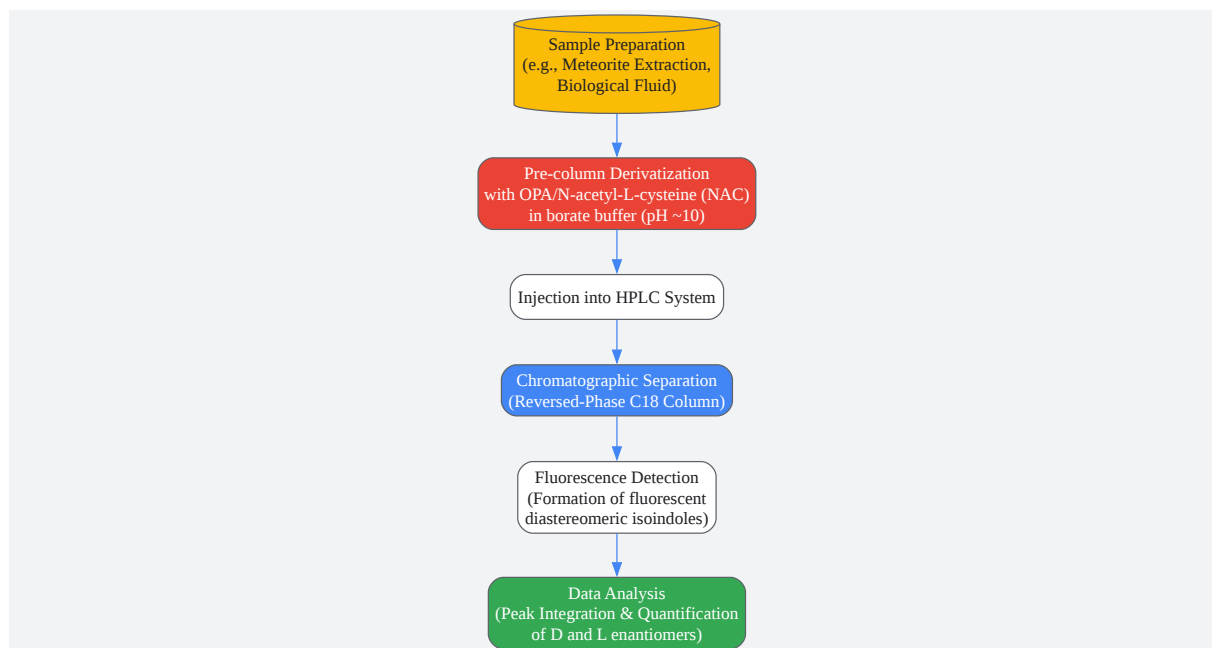
- **Mechanism of Action:** Isovaline's anticonvulsant effect is attributed to an increase in the spontaneous activity of inhibitory interneurons in the hippocampus, without directly affecting pyramidal neurons.[5] This enhancement of inhibitory tone helps to suppress seizure-like events.
- **Efficacy:** In rat hippocampal slices, isovaline significantly reduces the amplitude and duration of seizure-like events induced by chemical convulsants.

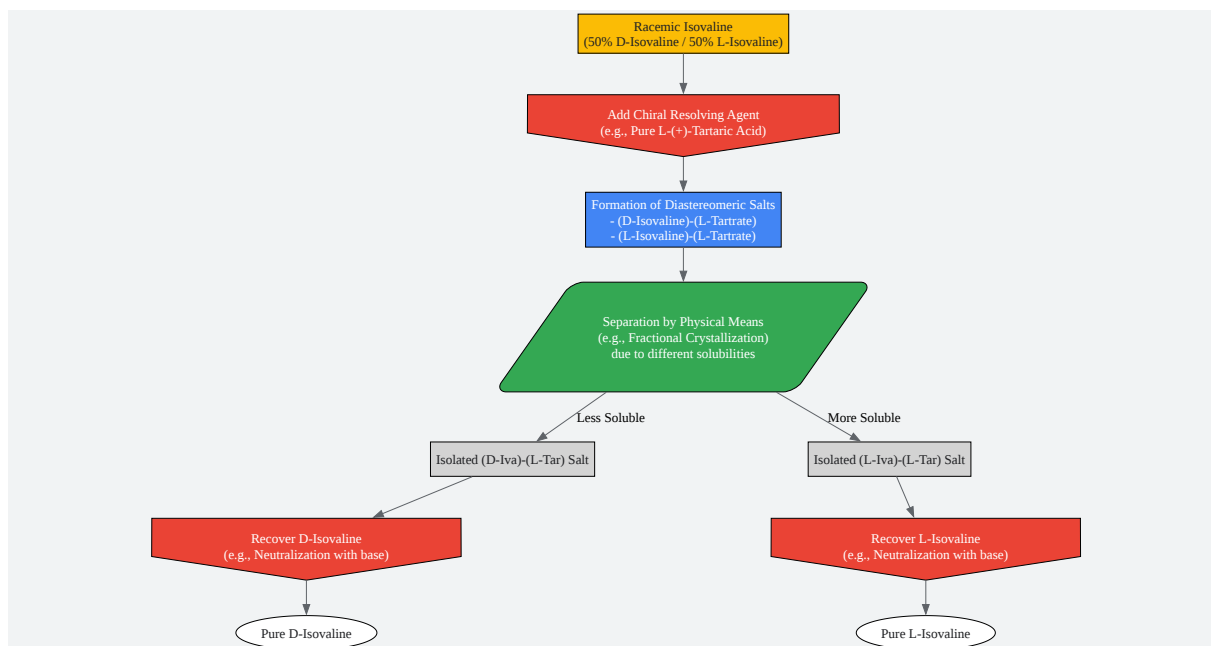
Compound	Assay	Concentration	Effect	Model	Reference(s)
RS-Isovaline	Low Mg ²⁺ / High K ⁺ Seizure Model	250 µM	57.0% reduction in seizure amplitude & duration	Rat Hippocampal Slices	[5]
RS-Isovaline	4-Aminopyridine (4-AP) Seizure Model	250 µM	Attenuation of seizure-like events	Rat Hippocampal Slices	[5]

Mandatory Visualizations

Signaling Pathway: Proposed Analgesic Mechanism







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